

A Technical Guide to the Physicochemical Properties of Zofenoprilat-NES-d5

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Compound of Interest

Compound Name: Zofenoprilat-NES-d5

Cat. No.: B12415785

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the known physical and chemical properties of **Zofenoprilat-NES-d5**, a deuterated analog of Zofenoprilat-NES. This document is intended to serve as a core resource for researchers, scientists, and professionals involved in drug development and analytical chemistry, particularly in the context of pharmacokinetic and metabolic studies of zofenopril.

Zofenoprilat is the active metabolite of the angiotensin-converting enzyme (ACE) inhibitor zofenopril, which is used in the management of hypertension and cardiovascular conditions. The deuterated form, **Zofenoprilat-NES-d5**, serves as a critical internal standard for highly accurate and precise quantification in bioanalytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS). The incorporation of deuterium atoms provides a distinct mass difference, allowing for its differentiation from the non-deuterated endogenous compound without significantly altering its chemical behavior.

Physicochemical Properties

The following table summarizes the key physical and chemical properties of **Zofenoprilat-NES-d5**. It is important to note that while some data is readily available from suppliers and chemical databases, specific experimental values for properties such as melting and boiling points are not extensively published.

Property	Value	Reference
Chemical Name	Zofenoprilat-NES-d5	[1]
Molecular Formula	C ₂₁ H ₂₁ D ₅ N ₂ O ₅ S ₂	[1]
Molecular Weight	455.60 g/mol	[2]
Appearance	Typically a solid at room temperature.	N/A
Solubility	May be soluble in DMSO.	N/A
Storage Conditions	Powder: -20°C for 3 years, 4°C for 2 years.	N/A
Shipping Conditions	Stable at ambient temperature for several days.	N/A

Experimental Protocols

The primary application of **Zofenoprilat-NES-d5** is as an internal standard in the quantitative analysis of zofenopril and its active metabolite, zofenoprilat, in biological matrices. Below is a detailed methodology for a typical LC-MS/MS assay.

Determination of Zofenopril and Zofenoprilat in Human Plasma by LC-MS/MS

Objective: To accurately quantify the concentrations of zofenopril and its active metabolite, zofenoprilat, in human plasma samples.

Internal Standard: **Zofenoprilat-NES-d5** is used as an internal standard for the quantification of zofenoprilat. A corresponding deuterated standard for zofenopril would also be used.

Methodology:

- Sample Preparation (Protein Precipitation & Liquid-Liquid Extraction):
 - To a 100 µL aliquot of human plasma, add 25 µL of an internal standard working solution (containing **Zofenoprilat-NES-d5**).

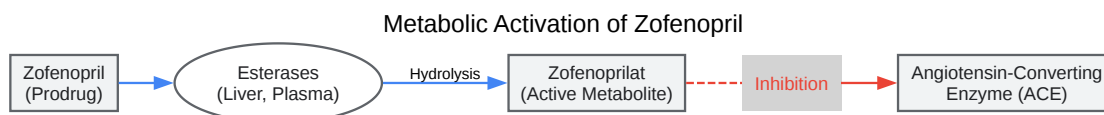
- Vortex the sample for 30 seconds.
- Add 500 μ L of acetonitrile to precipitate plasma proteins.
- Vortex for 1 minute, followed by centrifugation at 10,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube.
- Perform a liquid-liquid extraction by adding 1 mL of methyl tert-butyl ether.
- Vortex for 5 minutes and centrifuge at 5,000 rpm for 5 minutes.
- Evaporate the organic layer to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase.
- Chromatographic Conditions:
 - HPLC System: A high-performance liquid chromatography system capable of binary gradient elution.
 - Column: A C18 reversed-phase column (e.g., 50 mm x 2.1 mm, 3.5 μ m).
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
 - Gradient Elution: A linear gradient starting from 10% B to 90% B over 5 minutes.
 - Flow Rate: 0.4 mL/min.
 - Injection Volume: 10 μ L.
 - Column Temperature: 40°C.
- Mass Spectrometric Conditions:
 - Mass Spectrometer: A triple quadrupole mass spectrometer.

- Ionization Source: Electrospray ionization (ESI) in positive ion mode.
- Multiple Reaction Monitoring (MRM): Monitor the specific precursor-to-product ion transitions for zofenopril, zofenoprilat, and their respective deuterated internal standards (including **Zofenoprilat-NES-d5**).
- Data Analysis: The concentration of each analyte is determined by calculating the peak area ratio of the analyte to its corresponding internal standard.

Visualizations

Zofenopril Metabolism to Zofenoprilat

Zofenopril is a prodrug that is metabolically activated to its active form, zofenoprilat, primarily through the action of esterases in the liver and plasma. This conversion is essential for its therapeutic effect as an ACE inhibitor.



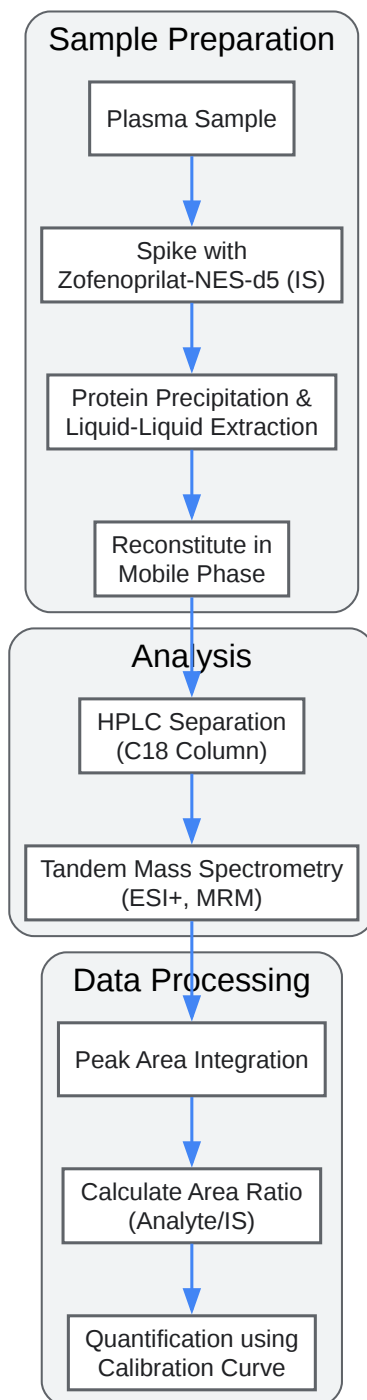
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Metabolic pathway of Zofenopril to Zofenoprilat.

Analytical Workflow for Quantification of Zofenoprilat

The following diagram illustrates the typical experimental workflow for the quantification of zofenoprilat in biological samples using **Zofenoprilat-NES-d5** as an internal standard.

Analytical Workflow for Zofenoprilat Quantification



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Workflow for Zofenoprilat analysis using a deuterated standard.

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References

- 1. Zofenoprilat-NES-d5 | Axios Research [axios-research.com]
- 2. medchemexpress.com [medchemexpress.com]
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